Spectroscopic Profile of 4-Acetamidothiophenol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*4-Acetamidothiophenol*
CAS No.:	*1126-81-4*
Cat. No.:	*B072494*

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This technical guide provides a detailed overview of the spectroscopic data for the compound **4-Acetamidothiophenol** (also known as N-(4-mercaptophenyl)acetamide), a crucial molecule in various research and development applications, including drug discovery. This document is intended for researchers, scientists, and professionals in the field of drug development, offering a centralized resource for its structural characterization through Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Summary of Spectroscopic Data

The following tables summarize the key quantitative data obtained from ^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry analyses of **4-Acetamidothiophenol**.

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

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Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~9.8	Singlet	1H	N-H (amide)
~7.4	Multiplet	4H	Ar-H
~3.4	Singlet	1H	S-H
~2.1	Singlet	3H	CH_3

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Chemical Shift (ppm)	Assignment
~168	C=O (amide)
~138	Ar-C
~133	Ar-C
~128	Ar-C
~121	Ar-C
~24	CH_3

Infrared (IR) Spectroscopy

Wavenumber (cm^{-1})	Description of Vibration
~3300	N-H stretch
~3100-3000	Aromatic C-H stretch
~2550	S-H stretch
~1660	C=O stretch (Amide I)
~1590, 1490	Aromatic C=C stretch
~1540	N-H bend (Amide II)
~830	para-disubstituted C-H bend

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Mass Spectrometry (MS)

m/z	Interpretation
167	$[M]^+$ (Molecular ion)[1][2]
125	$[M - C_2H_2O]^+$

Experimental Protocols

Detailed methodologies for the acquisition of the spectroscopic data are provided below. These protocols are based on standard laboratory practices for the analysis of solid aromatic compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: A sample of 5-10 mg of **4-Acetamidothiophenol** was dissolved in approximately 0.7 mL of a suitable deuterated solvent, such as deuterochloroform ($CDCl_3$) or dimethyl sulfoxide-d_6 (DMSO-d_6), in a standard 5 mm NMR tube. Tetramethylsilane (TMS) was used as an internal standard for chemical shift referencing (0 ppm).

- ^1H NMR Spectroscopy: Proton NMR spectra were acquired on a 400 MHz spectrometer. Data acquisition parameters included a spectral width of 16 ppm, a relaxation delay of 1 second, and 16 scans.

- ^{13}C NMR Spectroscopy: Carbon-13 NMR spectra were recorded on the same instrument at a frequency of 100 MHz. A spectral width of 240 ppm and a relaxation delay of 2 seconds were used, with spectra averaged over 1024 scans. Proton decoupling was employed to simplify the spectrum to single lines for each unique carbon atom.

Infrared (IR) Spectroscopy

The infrared spectrum was obtained using a Fourier Transform Infrared (FTIR) spectrometer.

- Sample Preparation: A small amount of solid **4-Acetamidothiophenol** was finely ground with dry potassium bromide (KBr) powder in an agate mortar and pestle. The mixture was then pressed into a thin, transparent pellet using a hydraulic press.

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- Data Acquisition: The KBr pellet was placed in the sample holder of the FTIR spectrometer. The spectrum was recorded in the range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1}. A background spectrum of a pure KBr pellet was subtracted from the sample spectrum to eliminate atmospheric and instrumental interferences.

Mass Spectrometry (MS)

Mass spectral data was obtained using an electron ionization (EI) mass spectrometer.

- Sample Introduction: A small amount of the solid sample was introduced into the ion source via a direct insertion probe. The probe was heated to volatilize the sample.
- Ionization and Analysis: The gaseous molecules were bombarded with a beam of 70 eV electrons to induce ionization and fragmentation. The resulting ions were accelerated and separated based on their mass-to-charge (m/z) ratio by a quadrupole mass analyzer. The detector recorded the abundance of each ion.

Visualizations

The logical workflow for the spectroscopic analysis of **4-Acetamidothiophenol** is depicted in the following diagram.

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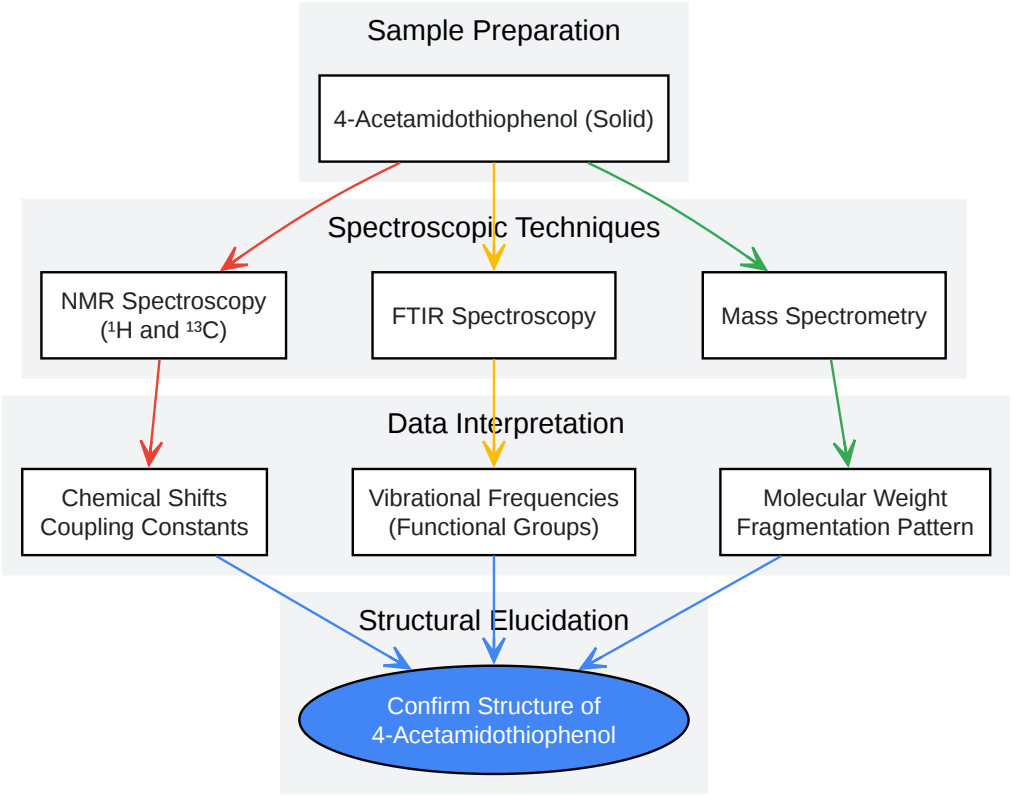
Workflow for Spectroscopic Analysis of 4-Acetamidothiophenol



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Caption: Logical workflow for the spectroscopic analysis.

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